

# A Technical Guide to 3-Mercaptooctyl-acetate-d5: Commercial Availability, and Applications

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## Compound of Interest

Compound Name: 3-Mercaptooctyl-acetate-d5

Cat. No.: B12372379

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This technical guide provides an in-depth overview of **3-Mercaptooctyl-acetate-d5**, a deuterated analog of 3-mercaptooctyl acetate. This document consolidates information on its commercial availability, physicochemical properties, and its primary application as an internal standard in analytical chemistry. While no direct involvement in biological signaling pathways has been identified for this compound, this guide also briefly touches upon the broader context of acetate metabolism.

## Commercial Availability

**3-Mercaptooctyl-acetate-d5** is available from several chemical suppliers specializing in research chemicals and isotope-labeled compounds. The primary intended use for this product is in research and development settings.<sup>[1]</sup> It is not intended for human or veterinary use.

Table 1: Commercial Suppliers of **3-Mercaptooctyl-acetate-d5**

Supplier	Purity	Available Quantities
InvivoChem	≥98% <sup>[1]</sup>	500mg, 1g, Bulk Inquiry
MCE (MedChemExpress)	High Purity	Data Sheet Available <sup>[2]</sup>

## Physicochemical Properties and Data

While a specific Certificate of Analysis with detailed quantitative data for **3-Mercaptooctyl-acetate-d5** was not publicly available at the time of this review, the following table summarizes the known properties of the deuterated compound and its non-deuterated counterpart, 3-Mercaptooctyl-acetate.

Table 2: Physicochemical Data

Property	3-Mercaptooctyl-acetate-d5	3-Mercaptooctyl-acetate (for reference)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> D <sub>5</sub> O <sub>2</sub> S[1]	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub> S[3]
Molecular Weight	209.36 g/mol [1]	204.33 g/mol [3]
Appearance	Solid[1]	Not specified
Purity	≥98%[1]	Not specified
Isotopic Enrichment	Not specified	Not applicable
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.[1]	Not specified

## Experimental Protocols: Application as an Internal Standard

The primary application of **3-Mercaptooctyl-acetate-d5** is as an internal standard in stable isotope dilution analysis (SIDA). This technique is widely used for the accurate quantification of trace-level analytes in complex matrices by mass spectrometry, such as in food and beverage analysis. Deuterated standards are ideal for this purpose as they exhibit nearly identical chemical and physical properties to their non-deuterated counterparts, but are distinguishable by their mass-to-charge ratio in a mass spectrometer.

The following is a representative experimental protocol for the quantification of volatile thiols in wine, adapted from methodologies for similar deuterated thiol standards.

## Protocol: Quantification of Volatile Thiols in Wine using 3-Mercaptooctyl-acetate-d5 and GC-MS

### 1. Sample Preparation and Spiking:

- To a 50 mL wine sample, add a known concentration of **3-Mercaptooctyl-acetate-d5** as the internal standard.
- The exact concentration of the internal standard should be optimized based on the expected concentration of the target analyte.

### 2. Derivatization:

- As thiols can be challenging to analyze directly, a derivatization step is often employed to improve their chromatographic properties and detection sensitivity. A common derivatizing agent is pentafluorobenzyl bromide (PFBBR).
- The derivatization is typically carried out under basic conditions.

### 3. Extraction:

- The derivatized thiols are then extracted from the wine matrix using a suitable organic solvent, for example, via solid-phase extraction (SPE) or liquid-liquid extraction.

### 4. GC-MS Analysis:

- The extracted and derivatized sample is injected into a gas chromatograph coupled to a mass spectrometer (GC-MS).
- Gas Chromatography (GC) Conditions:
  - Column: A suitable capillary column for volatile compound analysis (e.g., DB-5ms).
  - Carrier Gas: Helium at a constant flow rate.
  - Temperature Program: An optimized temperature gradient to ensure separation of the target analytes.

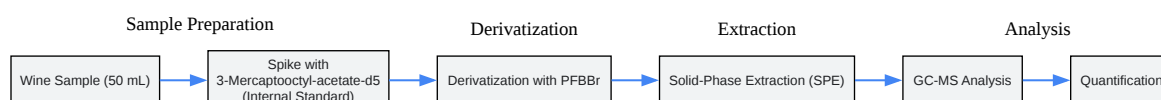
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI).
  - Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions for both the native thiol derivative and the deuterated internal standard derivative.

#### 5. Quantification:

- The concentration of the native thiol is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this to a calibration curve prepared with known concentrations of the native analyte and the internal standard.

## Visualizations

### Experimental Workflow for Volatile Thiol Quantification

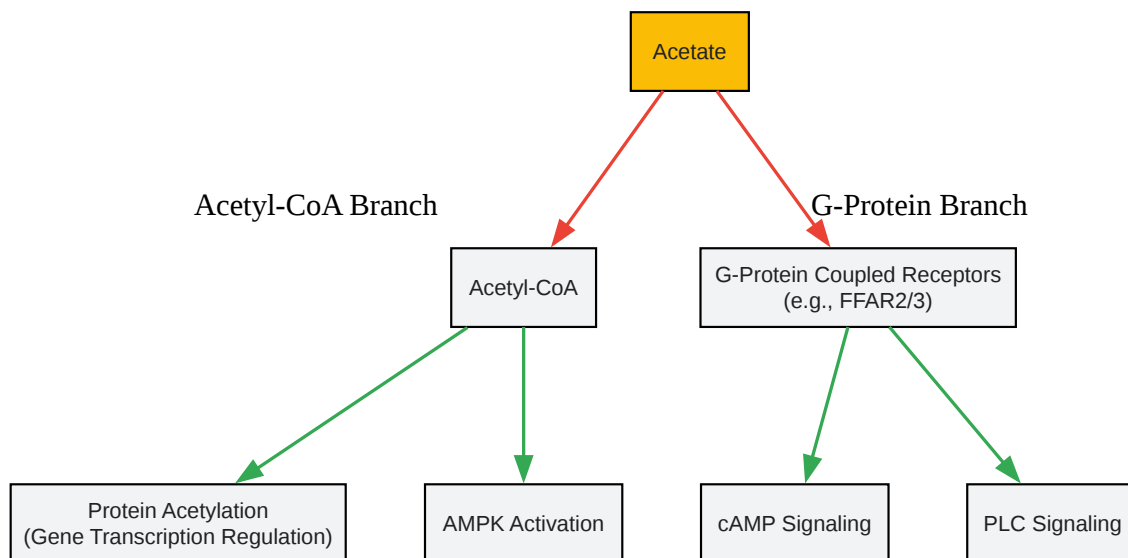


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Caption: A typical workflow for the quantification of volatile thiols in wine.

## General Acetate Signaling Pathways

While **3-Mercaptooctyl-acetate-d5** is not known to be directly involved in signaling, its acetate moiety is a key metabolite in various cellular processes. The following diagram illustrates two major signaling pathways involving acetate.



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Caption: Two major signaling pathways influenced by acetate metabolism.[4]

In conclusion, **3-Mercaptooctyl-acetate-d5** is a commercially available, high-purity deuterated compound primarily utilized as an internal standard for the precise quantification of volatile thiols in complex matrices. Its application is crucial in fields requiring accurate trace-level analysis, such as food and beverage quality control. While not a direct participant in known signaling pathways, its chemical structure is related to the key metabolite, acetate, which plays a significant role in cellular metabolism and signaling.

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## References

- 1. 3-Mercaptooctyl-acetate-d5 | Isotope-Labeled Compounds | | Invivochem [invivochem.com]

- 2. medchemexpress.cn [medchemexpress.cn]
- 3. 3-Mercaptooctyl-acetate | C<sub>10</sub>H<sub>20</sub>O<sub>2</sub>S | CID 6430880 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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